Application Notes and Protocols for In-Vitro Efficacy Testing of BMS-394136

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Compound of Interest

Compound Name:	*BMS-394136*
CAS No.:	*343246-73-1*
Cat. No.:	*B606231*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BMS-394136 is a potent and selective inhibitor of the Kv1.5 potassium channel, which carries the ultra-rapidly activating delayed rectifier potassium current (IKur).[1] This current plays a significant role in the repolarization of the atrial action potential.[2][3][4] Due to its atrial-specific expression, the Kv1.5 channel is a promising target for the development of drugs to treat atrial fibrillation (AF) with a reduced risk of ventricular proarrhythmia.[2][5][6] **BMS-394136** has been shown to dose-dependently prolong the atrial effective refractory period (AERP) and action potential duration (APD) without significantly affecting the ventricular effective refractory period (VERP).[1][7]

These application notes provide detailed protocols for in-vitro assays designed to test the efficacy of **BMS-394136**. The described methods include a whole-cell patch-clamp assay to determine the half-maximal inhibitory concentration (IC50) against the Kv1.5 channel and an action potential duration assay using isolated atrial myocytes to assess the compound's functional effect on atrial electrophysiology.

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Data Presentation

Table 1: In-Vitro Potency of BMS-394136

Parameter	Species	Assay System	Value	Reference
IC50	Human	Recombinant hKv1.5	0.05 µM	[1]

Table 2: In-Vivo Electrophysiological Effects of BMS-394136

Species	Dose (mg/kg)	Change in Atrial Effective Refractory Period (AERP) (ms)	Change in Atrial Action Potential Duration at 50% Repolarization (APD50) (ms)	Reference
Dog	0.3	1 ± 1	98 ± 41 to 109 ± 38 (at 0.3 µM)	[7]
1.0	9 ± 4	-	[7]	
3.0	14 ± 3	-	[7]	
10.0	25 ± 6	-	[7]	
Rabbit	0.3	5 ± 3	13 ± 4 to 36 ± 5 (at 0.3 µM)	[7]
1.0	17 ± 2	-	[7]	
3.0	20 ± 2	-	[7]	
10.0	34 ± 2*	-	[7]	

*p<0.05

Experimental Protocols

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Protocol 1: Determination of **BMS-394136** IC50 for Kv1.5 using Whole-Cell Patch-Clamp

Objective: To determine the concentration of **BMS-394136** that inhibits 50% of the IKur current conducted by Kv1.5 channels.

Materials:

- Cell Line: Chinese Hamster Ovary (CHO) or Human Embryonic Kidney (HEK-293) cells stably expressing human Kv1.5.
- Culture Medium: F12 (HAM) medium supplemented with 10% fetal bovine serum, 1% Penicillin/Streptomycin, and a selection antibiotic (e.g., Hygromycin).
- External Solution (in mM): 137 NaCl, 4 KCl, 1.8 CaCl2, 1 MgCl2, 10 HEPES, 10 D-glucose, pH adjusted to 7.4 with NaOH.[8]
- Internal Solution (in mM): 130 KCl, 1 MgCl2, 5 MgATP, 10 HEPES, 5 EGTA, pH adjusted to 7.2 with KOH.[8]
- **BMS-394136** Stock Solution: 10 mM in DMSO.
- Patch-clamp rig: Amplifier, digitizer, microscope, and micromanipulators.
- Borosilicate glass capillaries.

Procedure:

- Cell Preparation:
  - Culture the Kv1.5-expressing cells at 37°C in a humidified atmosphere with 5% CO2.
  - Passage the cells when they reach 80-90% confluency.
  - For electrophysiological recordings, seed the cells onto glass coverslips in 35 mm dishes.
- Pipette Preparation:

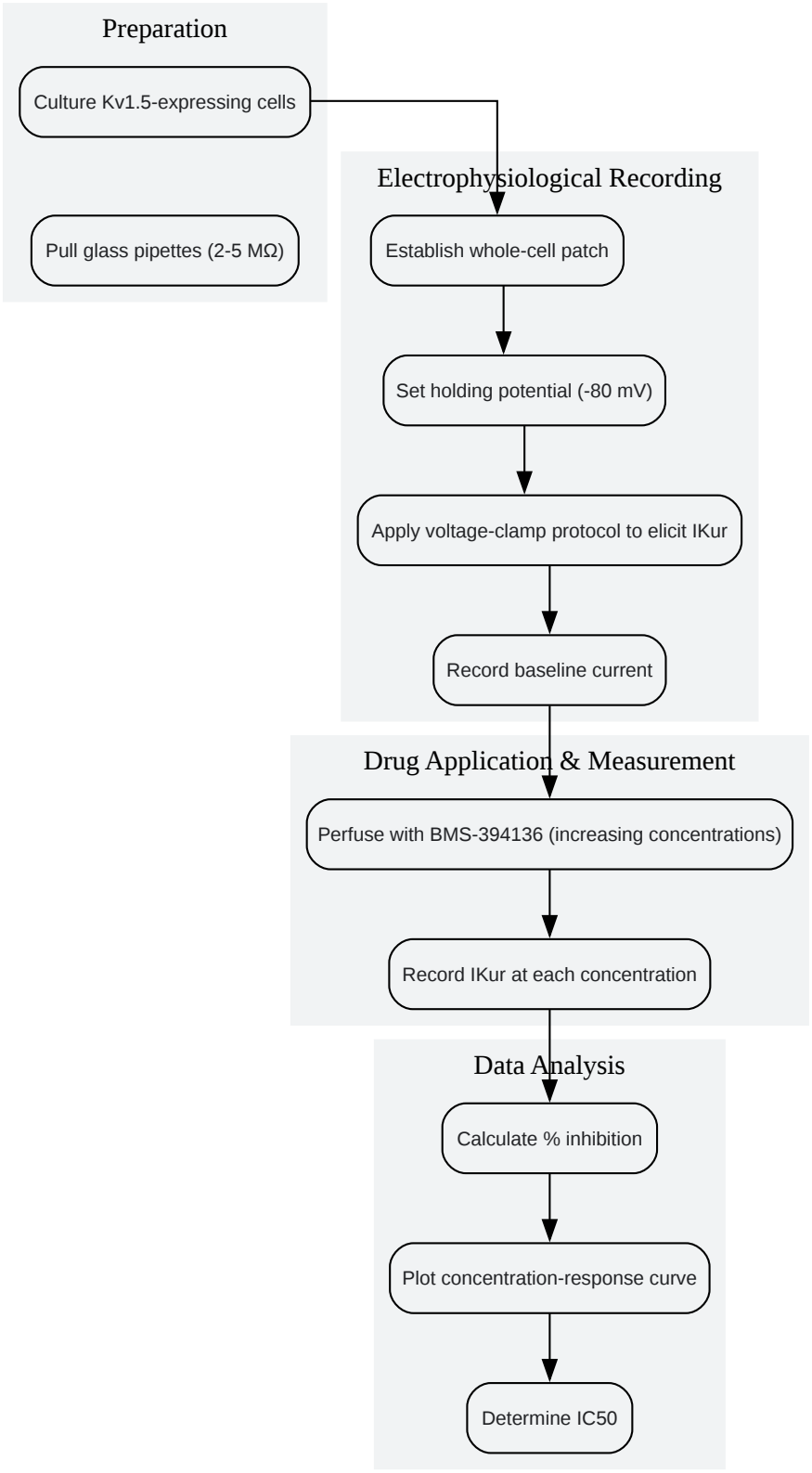
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- Pull borosilicate glass capillaries to a resistance of 2-5 MΩ when filled with the internal solution.

- Recording:
  - Transfer a coverslip with cells to the recording chamber on the microscope stage and perfuse with the external solution.
  - Establish a whole-cell patch-clamp configuration on a single, isolated cell.
  - Hold the cell at a membrane potential of -80 mV.
  - Apply a voltage-clamp protocol to elicit IKur. A typical protocol consists of a depolarizing step to +40 mV for 200-500 ms.
  - Record the baseline IKur current.
- Drug Application:
  - Prepare serial dilutions of **BMS-394136** in the external solution to achieve final concentrations ranging from 0.1 nM to 10 µM. Ensure the final DMSO concentration is ≤0.1%.
  - Perfuse the cell with the lowest concentration of **BMS-394136** for 2-3 minutes to allow for equilibration.
  - Record the IKur current in the presence of the drug.
  - Repeat the perfusion and recording for each concentration of **BMS-394136**, moving from the lowest to the highest concentration.
- Data Analysis:
  - Measure the peak outward current at the end of the depolarizing step for each concentration.
  - Calculate the percentage of current inhibition for each concentration relative to the baseline current.

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- Plot the percentage of inhibition against the logarithm of the **BMS-394136** concentration.
- Fit the concentration-response data to a Hill equation to determine the IC50 value.



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Workflow for IC50 determination of **BMS-394136** on Kv1.5.

Protocol 2: Measurement of Atrial Action Potential Duration

Objective: To evaluate the effect of **BMS-394136** on the action potential duration of isolated primary atrial myocytes.

Materials:

- Primary Atrial Myocytes: Isolated from rabbit or canine hearts.
- Tyrode's Solution (in mM): 137 NaCl, 5.4 KCl, 1.8 CaCl2, 1 MgCl2, 10 HEPES, 10 D-glucose, pH adjusted to 7.4 with NaOH.
- Internal Solution (as in Protocol 1).
- **BMS-394136** Stock Solution: 10 mM in DMSO.
- Current-clamp recording setup.

Procedure:

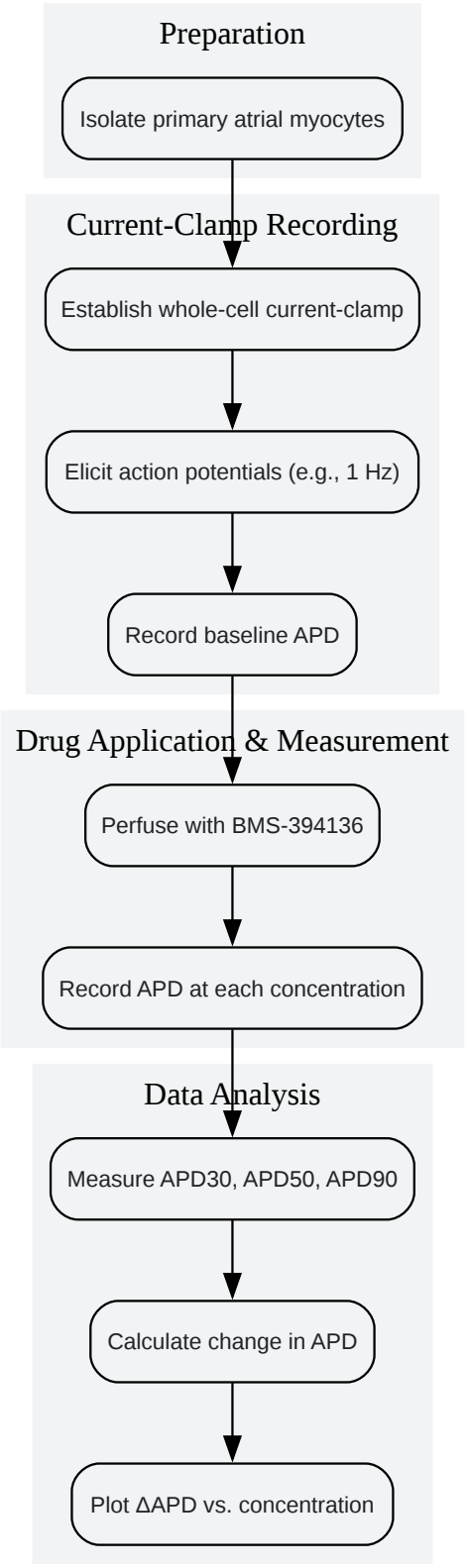
- Myocyte Isolation:
  - Isolate single atrial myocytes from the desired species using established enzymatic digestion protocols.
- Recording:
  - Transfer isolated myocytes to a recording chamber and perfuse with Tyrode's solution.
  - Establish a whole-cell current-clamp configuration.
  - Inject a brief suprathreshold current pulse (e.g., 1-2 nA for 2-5 ms) to elicit an action potential.

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- Record baseline action potentials at a steady-state pacing frequency (e.g., 1 Hz).

- Drug Application:
  - Prepare dilutions of **BMS-394136** in Tyrode's solution at desired concentrations (e.g., 0.1, 0.3, 1.0, 3.0, 10 µM).
  - Perfuse the myocyte with the lowest concentration of **BMS-394136**.
  - After 5-10 minutes of equilibration, record action potentials at the same pacing frequency.
  - Repeat for each concentration.
- Data Analysis:
  - Measure the action potential duration at 30%, 50%, and 90% of repolarization (APD30, APD50, and APD90).
  - Calculate the change in APD at each concentration compared to baseline.
  - Plot the change in APD against the **BMS-394136** concentration.

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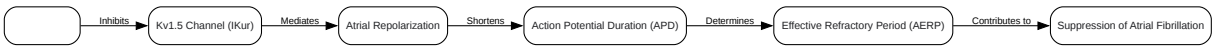
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Workflow for atrial action potential duration assay.

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Mechanism of Action Visualization

The primary mechanism of action of **BMS-394136** is the inhibition of the IKur current, which is carried by Kv1.5 channels. This inhibition leads to a prolongation of the atrial action potential, which in turn increases the effective refractory period of atrial tissue.



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Mechanism of action of **BMS-394136**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. real.mtak.hu [real.mtak.hu]
- 3. Peptide Inhibitors of Kv1.5: An Option for the Treatment of Atrial Fibrillation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Inhibition of the voltage-gated potassium channel Kv1.5 by hydrogen sulfide attenuates remodeling through S-nitrosylation-mediated signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 5. In Silico Assessment of Efficacy and Safety of IKur Inhibitors in Chronic Atrial Fibrillation: Role of Kinetics and State-Dependence of Drug Binding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. ahajournals.org [ahajournals.org]
- 8. bsys.ch [bsys.ch]
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